

# Physicochemical Properties of Levomefolic Acid-13C,d3: A Technical Guide

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## Compound of Interest

Compound Name: Levomefolic acid-13C,d3

Cat. No.: B10823167

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Levomefolic acid-13C,d3**, an isotopically labeled form of the active folate metabolite. This document is intended to serve as a valuable resource for researchers and scientists utilizing this compound in their studies.

## Core Physicochemical Data

**Levomefolic acid-13C,d3** is a stable isotope-labeled version of L-5-methyltetrahydrofolate (L-5-MTHF), the primary biologically active form of folate. The incorporation of one carbon-13 atom and three deuterium atoms provides a distinct mass shift, making it an ideal internal standard for quantitative analysis by mass spectrometry.<sup>[1][2]</sup>

## Table 1: General Properties of Levomefolic Acid-13C,d3

Property	Value	Citations
Chemical Name	(2S)-2-[[4-[[[(6S)-2-amino-4-oxo-5-(trideuterio(13C)methyl)-1,6,7,8-tetrahydropteridin-6-yl]methylamino]benzoyl]amino]pentanedioic acid	[3]
Synonyms	N-[4-[[[(6S)-2-Amino-3,4,5,6,7,8-hexahydro-5-(methyl-13C,d3)-4-oxo-6-pteridiny]methyl]amino]benzoyl]-L-glutamic Acid; (6S)-5-(Methyl-13C,d3)tetrahydrofolic Acid; 5-Methyl-(6S)-tetrahydrofolic Acid-13C,d3; L-Methyl Folate-13C-d3; [6S]-5-MTHF-13C-d3	[4][5]
CAS Number	1356019-94-7	[1][2][3][5][6][7]
Unlabeled CAS Number	31690-09-2	[3][4]
Molecular Formula	C <sub>19</sub> <sup>13</sup> CH <sub>22</sub> D <sub>3</sub> N <sub>7</sub> O <sub>6</sub>	[2][4][6][7]
Molecular Weight	463.47 g/mol	[3][4][6]
Accurate Mass	463.2088	[3]
Appearance	Solid	[2][5]

**Table 2: Purity and Isotopic Enrichment**

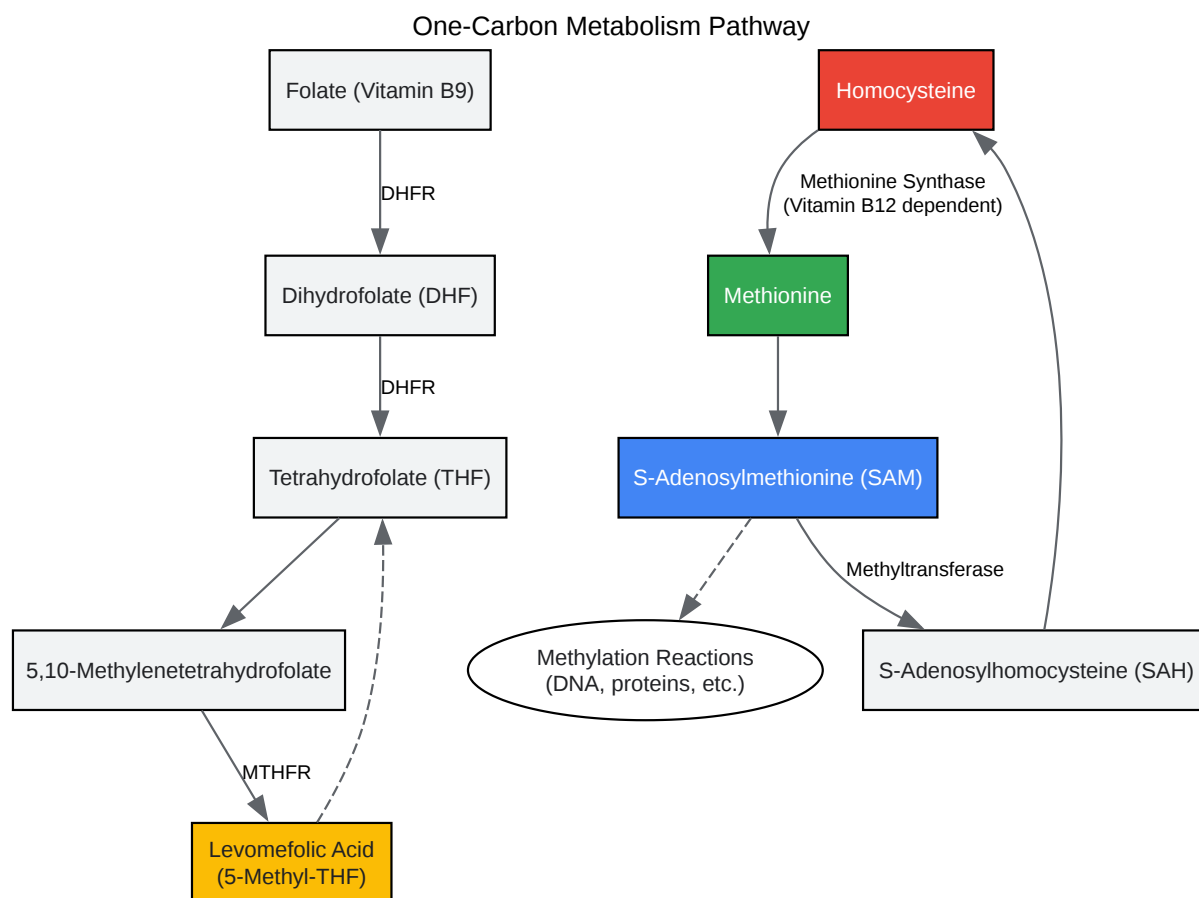
Parameter	Specification	Citations
Purity (HPLC)	>95%	[3]
Isotopic Enrichment	≥99% deuterated forms (d1-d3)	[2][5]

**Table 3: Solubility and Storage**

Parameter	Details	Citations
Solubility	Slightly soluble in aqueous base (heated) and DMSO. Insoluble in DMSO (at room temperature). Soluble in H <sub>2</sub> O at 10 mM (sonication recommended).	[5][8]
Storage Temperature	-20°C	[3][5]
Stability	≥ 4 years at -20°C	[5]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month (protect from light).	[1]

## Role in Biological Pathways

Levomefolic acid is a crucial component of one-carbon metabolism, a network of interconnected biochemical pathways essential for DNA synthesis, methylation, and cellular repair.[9][10] Its primary role is to donate a methyl group to homocysteine, a reaction that regenerates methionine.[5][10] This process is vital for the synthesis of S-adenosylmethionine (SAM), the universal methyl donor for numerous biological reactions.



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Caption: Role of Levomefolic Acid in the One-Carbon Metabolism Pathway.

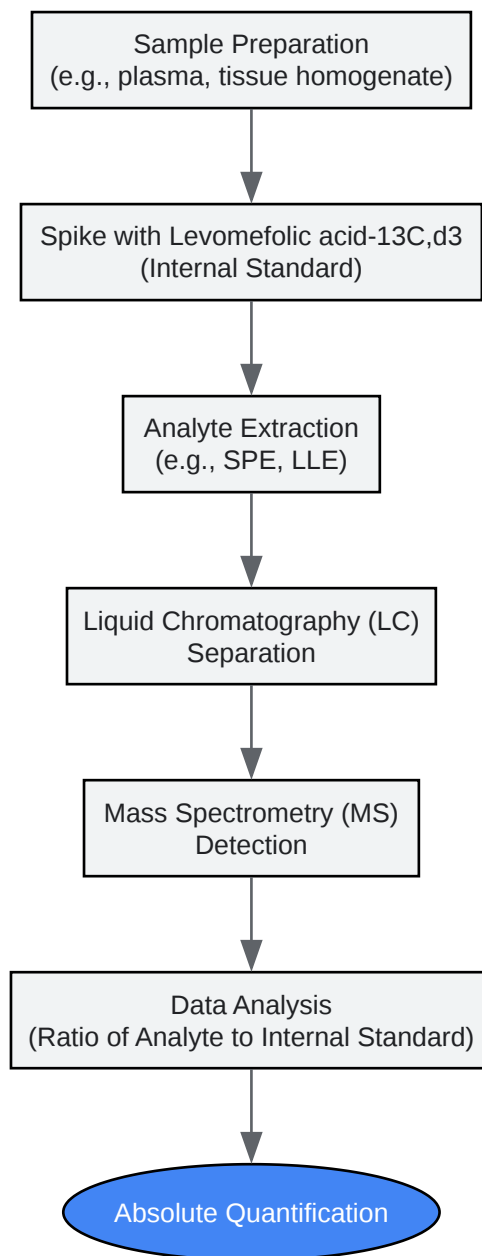
## Experimental Protocols and Applications

**Levomefolic acid-<sup>13</sup>C,<sup>d3</sup>** is primarily used as an internal standard for the accurate quantification of its unlabeled counterpart in biological matrices using gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).<sup>[2][5]</sup>

## General Experimental Workflow for LC-MS Quantification

The following diagram illustrates a typical workflow for using **Levomefolic acid-13C,d3** as an internal standard in a quantitative LC-MS experiment.

#### General LC-MS Quantification Workflow



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Caption: Experimental Workflow for LC-MS Quantification using an Internal Standard.

## Methodological Considerations

- **Purity Determination (HPLC):** While specific vendor protocols are proprietary, the purity of **Levomefolic acid-13C,d3** is typically determined by High-Performance Liquid Chromatography (HPLC) with UV detection. A reference standard of known purity is used to generate a calibration curve, against which the peak area of the sample is compared to determine its purity.
- **Isotopic Enrichment Analysis:** The isotopic enrichment is confirmed by mass spectrometry. The analysis involves comparing the ion intensities of the labeled compound (M+4) with any unlabeled (M) or partially labeled (M+1, M+2, M+3) species present in the sample.
- **Solubility Preparation:** For aqueous stock solutions, it is recommended to aid dissolution by sonication.[8] Stock solutions should be prepared, aliquoted, and stored under the recommended conditions to prevent degradation from repeated freeze-thaw cycles.[1] For aqueous solutions intended for cell culture or in vivo use, sterile filtration through a 0.22 µm filter is advised.[1][11]

Disclaimer: This document is for research and informational purposes only and is not intended for diagnostic or therapeutic use.[2][4] Always refer to the Certificate of Analysis for lot-specific data.[4]

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Levomefolate-13C-d3 - Cayman Chemical [bioscience.co.uk]
- 3. Levomefolic Acid-13C,d3 | LGC Standards [lgcstandards.com]
- 4. scbt.com [scbt.com]
- 5. caymanchem.com [caymanchem.com]
- 6. Levomefolic Acid-13c, d3 - CD Bioparticles [cd-bioparticles.net]
- 7. pharmaffiliates.com [pharmaffiliates.com]

- 8. Levomefolate calcium | Antifolate | TargetMol [[targetmol.com](https://targetmol.com)]
- 9. L-Methylfolate | C<sub>20</sub>H<sub>25</sub>N<sub>7</sub>O<sub>6</sub> | CID 135398561 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 10. [go.drugbank.com](https://go.drugbank.com) [[go.drugbank.com](https://go.drugbank.com)]
- 11. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
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